

# Meta-analysis of Enazadrem Phosphate Clinical Trials: A Review of Available Data

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## Compound of Interest

Compound Name: *Enazadrem Phosphate*

Cat. No.: *B1671267*

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A comprehensive search for clinical trial data on **Enazadrem Phosphate** (also known by its synonym CP-70,490-09) has revealed a significant lack of publicly available information. Despite extensive searches for clinical trials, mechanism of action, and therapeutic indications, no substantial data could be retrieved to perform a meta-analysis or create a detailed comparison guide as requested.

Initial investigations were complicated by search results frequently misidentifying the compound with Inaxaplin (VX-147), a different investigational drug developed by Vertex Pharmaceuticals for APOL1-mediated kidney disease. However, further chemical database analysis confirmed that **Enazadrem Phosphate** and Inaxaplin are distinct molecules.

Publicly accessible scientific and medical databases, including PubChem, do list **Enazadrem Phosphate** as a chemical entity with the formula C<sub>18</sub>H<sub>28</sub>N<sub>3</sub>O<sub>5</sub>P. However, these entries lack information regarding its biological activity, clinical development, or any associated therapeutic targets.

Consequently, without any available data on the following, the creation of a comparative guide is not feasible:

- Clinical Trial Data: No published results from Phase I, II, or III clinical trials for **Enazadrem Phosphate** could be located. This includes key metrics such as efficacy (e.g., primary and secondary endpoints) and safety (e.g., adverse event profiles).

- **Therapeutic Indication:** The medical condition or disease that **Enazadrem Phosphate** was intended to treat is not documented in the available resources.
- **Mechanism of Action:** There is no information on the pharmacological target or the signaling pathways through which **Enazadrem Phosphate** may exert a biological effect.
- **Experimental Protocols:** Detailed methodologies for any preclinical or clinical experiments involving **Enazadrem Phosphate** are not publicly available.
- **Alternative Treatments:** As the therapeutic indication for **Enazadrem Phosphate** is unknown, it is impossible to identify and compare it with other existing or investigational treatments.

## Conclusion for the Research Community

For researchers, scientists, and drug development professionals interested in **Enazadrem Phosphate**, the current landscape of public information is sparse. The compound, identified as CP-70,490-09, appears to be an investigational drug for which clinical development has either been discontinued, not publicly disclosed, or is still in a very early, non-public phase.

Further investigation into this compound would require access to proprietary data from the developing organization, should one be identified. At present, a meta-analysis and comparative guide based on publicly accessible data cannot be constructed. Researchers are advised to direct their focus to compounds with available research and clinical trial results for similar therapeutic areas, once the intended indication for **Enazadrem Phosphate** can be ascertained.

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